

Comprehensive Spectroscopic Profiling and Analytical Validation of 1H-Isoindole Hydrochloride

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Compound of Interest

Compound Name: 1H-Isoindole hydrochloride

Cat. No.: B13357782

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Content Type: In-Depth Technical Whitepaper

Executive Summary & Chemical Context

1H-Isoindole hydrochloride, widely referred to in medicinal chemistry as 2,3-dihydro-**1H-isoindole hydrochloride** or isoindoline hydrochloride[1], is a critical bicyclic building block in modern drug discovery. Structurally comprising a benzene ring fused to a pyrrolidine moiety, this scaffold is highly valued for its conformational rigidity and favorable physicochemical properties.

As a Senior Application Scientist, I frequently encounter this compound in the synthesis of advanced therapeutics, including ubiquitin-specific protease 5 (USP5) inhibitors[2], poly(ADP-ribose) polymerase (PARP) inhibitors[3], and tankyrase antagonists[4]. Accurate spectroscopic characterization of the isoindoline core is non-negotiable, as downstream functionalization relies entirely on the integrity of this starting material. This whitepaper provides an authoritative, causality-driven guide to the spectroscopic data (NMR, FT-IR, and LC-MS) of **1H-isoindole hydrochloride**, coupled with self-validating experimental protocols.

Physicochemical & Structural Profile

Before diving into spectroscopic analysis, it is essential to establish the baseline physical properties of the compound. The hydrochloride salt form is preferred over the free base due to its enhanced stability against oxidative degradation and improved solubility in polar solvents.

- IUPAC Name: 2,3-dihydro-**1H-isoindole hydrochloride**
- CAS Registry Number: 32372-82-0[5]
- Molecular Formula: C₈H₁₀ClN
- Molecular Weight: 155.62 g/mol [1]
- Appearance: White to off-white crystalline powder[6]

Spectroscopic Characterization

The structural verification of **1H-isoindole hydrochloride** requires a multi-modal approach. Below is a detailed breakdown of the expected spectroscopic signatures and the mechanistic reasoning behind them.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive tool for confirming the symmetric bicyclic framework of isoindoline. The choice of solvent dictates the visibility of the exchangeable amine protons.

- Solvent Selection Causality: Deuterium oxide (D₂O) is frequently used due to the salt's high aqueous solubility. In D₂O, the acidic NH₂⁺ protons undergo rapid deuterium exchange and become invisible, simplifying the spectrum[7]. Conversely, using dry DMSO-d₆ allows for the observation of the broad NH₂⁺ signal, which is critical for confirming the salt form.

Table 1: ¹H and ¹³C NMR Assignments (400 MHz, D₂O / DMSO-d₆)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment / Structural Causality
^1H	9.50 – 10.00	Broad singlet (br s)	2H	NH_2^+ (Visible only in DMSO-d_6). Broadening is due to quadrupolar relaxation of ^{14}N and chemical exchange.
^1H	7.30 – 7.45	Multiplet (m)	4H	Aromatic Protons (C4, C5, C6, C7). Appears as a symmetric AA'BB' spin system due to the molecule's plane of symmetry.
^1H	4.50	Singlet (s)	4H	Aliphatic CH_2 (C1, C3). The symmetry of the unsubstituted ring renders all four protons chemically equivalent[7].
^{13}C	134.5	Singlet (Cq)	2C	Quaternary Aromatic (C3a, C7a). Downfield shifted due to ring fusion.

^{13}C	128.0	Singlet (CH)	2C	Aromatic (C5, C6).
^{13}C	123.0	Singlet (CH)	2C	Aromatic (C4, C7).
^{13}C	51.5	Singlet (CH ₂)	2C	Aliphatic (C1, C3). Deshielded by the adjacent electronegative nitrogen atom.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the hydrochloride salt state. The transition from a secondary amine (free base) to an ammonium salt drastically alters the N-H stretching region.

Table 2: Key FT-IR Absorption Bands (ATR/KBr Pellet)

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode & Causality
2700 – 3000	Strong, Broad	NH ₂ ⁺ / C-H	Amine Hydrochloride Stretch. The broadness is a hallmark of extensive hydrogen bonding in the crystal lattice of the salt[8].
3050	Weak	C-H (sp ²)	Aromatic C-H Stretch. Typical for the fused benzene ring.
2850 – 2950	Medium	C-H (sp ³)	Aliphatic C-H Stretch. Corresponds to the C1 and C3 methylene groups.
1600, 1480	Medium	C=C	Aromatic Ring Skeletal Vibrations.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Mass spectrometry confirms the molecular weight of the parent free base. Under Electrospray Ionization (ESI+), the hydrochloride salt dissociates, and the free amine is protonated.

- Expected m/z: 120.1 [M+H]⁺ (Calculated for C₈H₁₀N⁺: 120.08)
- Fragmentation Causality: Collision-induced dissociation (CID) typically yields a major fragment at m/z 91 (tropylium ion, C₇H₇⁺), resulting from the loss of CH₂NH from the pyrrolidine ring, a classic fragmentation pathway for benzylamine derivatives.

Experimental Methodologies & Validation Protocols

To ensure data trustworthiness, the following self-validating protocols must be strictly adhered to. A self-validating system ensures that sample preparation artifacts (like residual solvent or moisture) do not lead to misinterpretation.

Protocol 1: Preparation and Acquisition of High-Fidelity NMR Spectra

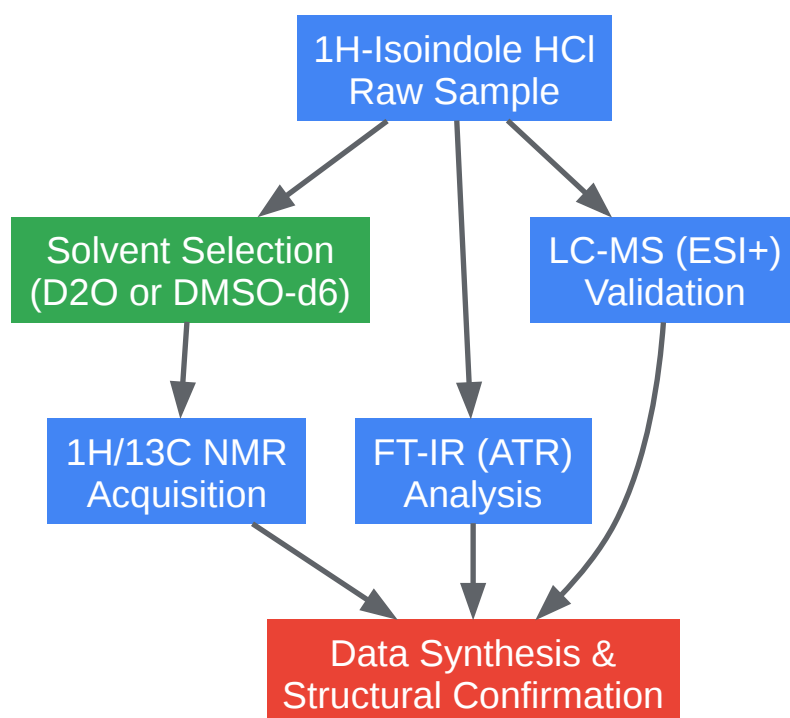
- Desiccation: Dry 10 mg of **1H-isoindole hydrochloride** under high vacuum (≤ 0.1 mbar) at 40°C for 4 hours. Rationale: Residual water in D₂O (~4.7 ppm) or DMSO-d₆ (~3.3 ppm) can obscure the critical C1/C3 aliphatic singlet at 4.5 ppm.
- Dissolution: Dissolve 5 mg of the dried sample in 0.6 mL of deuterated solvent (D₂O or DMSO-d₆) containing 0.05% v/v Tetramethylsilane (TMS) as an internal reference.
- Filtration: Pass the solution through a 0.22 μ m PTFE syringe filter directly into a 5 mm NMR tube to remove insoluble particulates that cause magnetic field inhomogeneities.
- Acquisition: Acquire the ¹H spectrum at 400 MHz (minimum) using a standard 1D pulse sequence (e.g., zg30 on Bruker systems). Set the relaxation delay (D1) to at least 2 seconds to ensure accurate integration of the 4H aliphatic singlet versus the 4H aromatic multiplet.

Protocol 2: LC-MS Purity Assessment

- Sample Prep: Dissolve 1 mg of the compound in 1 mL of LC-MS grade Methanol/Water (50:50 v/v) containing 0.1% Formic Acid. Rationale: Formic acid promotes efficient ionization in ESI+ mode.
- Chromatography: Inject 2 μ L onto a C18 reverse-phase column (e.g., Waters Acquity UPLC BEH C18). Run a gradient from 5% to 95% Acetonitrile (with 0.1% FA) over 5 minutes.
- Validation Check: Confirm that the UV trace (at 254 nm) shows a single peak ($\geq 95\%$ purity) that perfectly co-elutes with the extracted ion chromatogram (XIC) for m/z 120.1[2].

Data Visualization & Workflows

To conceptualize the analytical logic and the downstream applications of **1H-isoindole hydrochloride**, refer to the following generated workflow diagrams.



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Fig 1. Multi-modal spectroscopic validation workflow for isoindoline HCl.



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Fig 2. Pharmacological pathway of isoindoline-derived inhibitors in oncology.

Biological & Medicinal Chemistry Applications

Once the structural integrity of **1H-isoindole hydrochloride** is validated via the spectroscopic methods above, it serves as a highly versatile pharmacophore.

- **USP5 Inhibitors:** The isoindoline amine is frequently coupled with carboxylic acids to form amides that target the Zinc-Finger Ubiquitin-Binding Domain (ZnF-UBD) of USP5. This interaction is critical for modulating ubiquitin pathways in cancer cells[2].

- PARP Inhibitors: The rigidity of the isoindoline ring allows it to precisely occupy the NAD⁺ binding pockets of poly(ADP-ribose) polymerases (e.g., PARP7), disrupting DNA repair mechanisms and inducing synthetic lethality in tumor cells[3].
- Tankyrase Antagonists: Isoindoline derivatives have been identified as potent non-NAD⁺-competitive inhibitors of tankyrases, providing an alternative therapeutic approach to targeting Wnt/β-catenin signaling in oncology[4].

References

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